

LPA1 Receptor Expression: A Comprehensive Technical Guide for Researchers

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An In-depth Exploration of Cellular and Tissue Distribution, Signaling Pathways, and Quantification Methodologies

Introduction

Lysophosphatidic acid receptor 1 (LPA1), a member of the G protein-coupled receptor (GPCR) superfamily, is a pivotal mediator of the biological effects of the bioactive lipid, lysophosphatidic acid (LPA). Encoded by the LPAR1 gene, this receptor is implicated in a vast array of physiological and pathological processes, including neural development, fibrosis, and cancer. [1][2][3] Its ubiquitous yet cell-type-specific expression profile underscores its importance as a therapeutic target. This technical guide provides a detailed overview of LPA1 receptor expression in various cell types and tissues, its intricate signaling networks, and comprehensive protocols for its experimental quantification.

I. LPA1 Receptor Expression Profile

LPA1 exhibits a wide distribution in both human and murine tissues.[1] While expressed broadly, significantly higher levels are observed in specific tissues and cell types, indicating its specialized roles in different biological contexts.

Messenger RNA (mRNA) Expression Levels

Quantitative analysis of LPAR1 mRNA provides valuable insights into the potential for LPA1-mediated signaling in different tissues. The Genotype-Tissue Expression (GTEx) project and other transcriptomic studies offer a wealth of data on this topic.[\[4\]](#)[\[5\]](#)

Table 1: LPAR1 mRNA Expression in Human Tissues (GTEx Data)

Tissue	Normalized TPM (Transcripts Per Million)
Brain - Cerebellum	25.6
Brain - Cortex	22.1
Brain - Hippocampus	19.8
Ovary	15.4
Testis	12.9
Uterus	11.5
Colon - Transverse	9.8
Small Intestine - Terminal Ileum	8.7
Heart - Atrial Appendage	7.5
Lung	6.3
Spleen	5.9
Kidney - Cortex	4.2
Skeletal Muscle	3.1
Placenta	2.8
Liver	1.1

Data is presented as the median transcripts per million (TPM) and is sourced from the GTEx portal. This table provides a representative, not exhaustive, list of tissues.

Protein Expression Levels

While mRNA levels indicate the potential for protein expression, direct quantification of the LPA1 protein is crucial for understanding its functional presence. Data from immunohistochemistry (IHC) and Western blotting studies provide this information.

Table 2: LPA1 Protein Expression in Human Tissues

Tissue	Expression Level	Key Cell Types
Brain	High	Neurons, Astrocytes, Oligodendrocytes, Microglia[6][7][8]
Heart	Moderate	Cardiomyocytes[9]
Lung	Moderate	Alveolar epithelial cells, Fibroblasts[10][11]
Kidney	Low to Moderate	Proximal tubular epithelial cells[12]
Colon	Moderate	Epithelial cells[12]
Small Intestine	High	Epithelial cells[12]
Placenta	High	Trophoblasts[1]
Uterus	Moderate	Endometrial stromal cells[1]
Testis	Moderate	[13]
Spleen	Low	[1]
Skeletal Muscle	Low	[1]
Immune Cells	Variable	T-cells, Dendritic cells[1][14]

Expression levels are qualitative summaries (High, Moderate, Low) based on a synthesis of published literature. Specific expression can vary based on developmental stage and disease state.

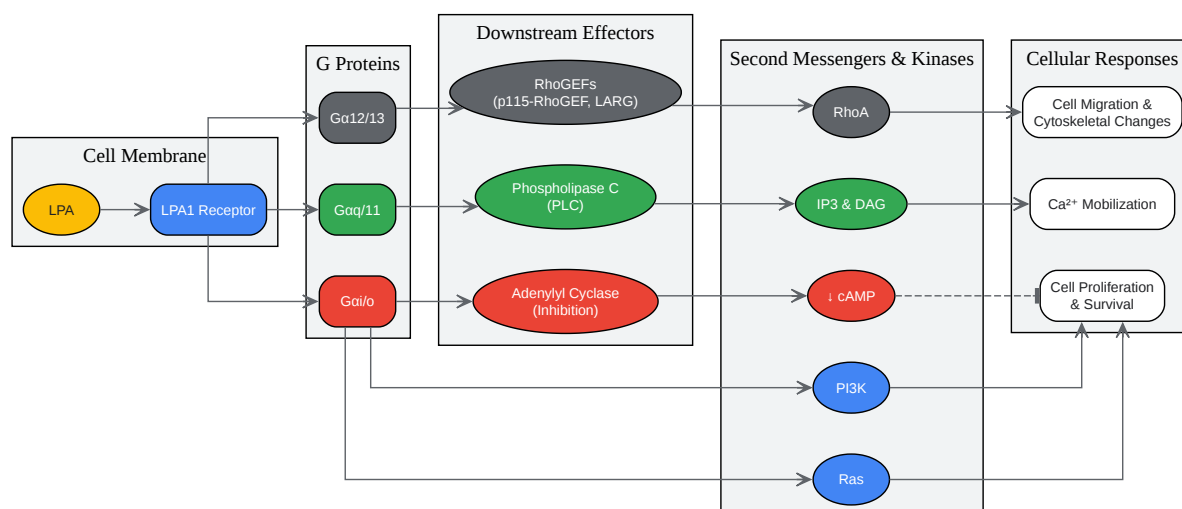
Expression in Specific Cell Types

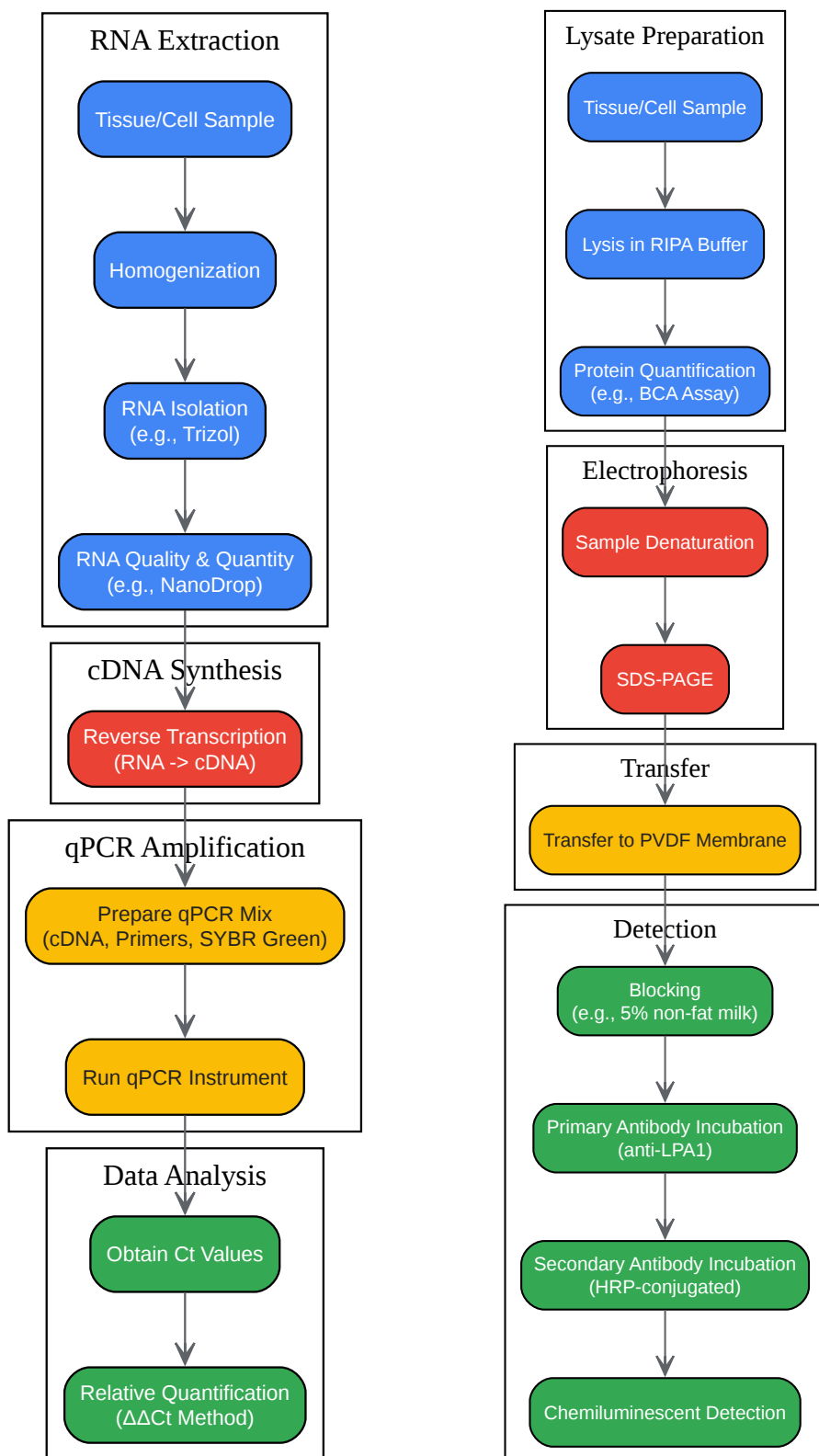
LPA1 expression has been documented in a wide range of individual cell types, highlighting its diverse functional roles.

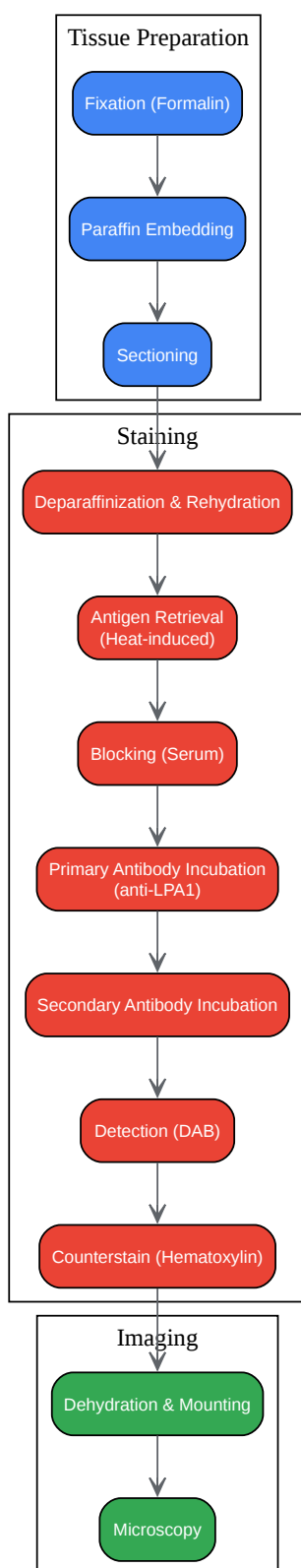
- **Nervous System:** LPA1 is highly expressed in various neural cell types, including neuronal progenitors, mature neurons, astrocytes, microglia, and oligodendrocytes.[\[6\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) This widespread expression is consistent with its role in neurodevelopment, neuropathic pain, and response to injury.[\[16\]](#)[\[17\]](#)
- **Immune System:** LPA1 is expressed on various immune cells, including T lymphocytes and dendritic cells, where it is involved in modulating immune responses and cell migration.[\[1\]](#)[\[14\]](#)
- **Fibroblasts:** Dermal and lung fibroblasts express LPA1, and its activation is a key driver of fibrotic processes.[\[2\]](#)[\[18\]](#)
- **Cancer Cells:** LPA1 expression is variable across different cancer types and has been implicated in tumor progression, including in prostate, ovarian, and lung cancer.[\[12\]](#)[\[19\]](#)

II. LPA1 Receptor Signaling Pathways

Upon binding LPA, the LPA1 receptor undergoes a conformational change, leading to the activation of heterotrimeric G proteins. LPA1 predominantly couples to three families of G proteins: Gi/o, Gq/11, and G12/13, initiating a cascade of downstream signaling events.[\[1\]](#)[\[12\]](#)[\[13\]](#)







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